Compound of Interest

Compound Name:	*Azido-PEG9-Alcohol*
Cat. No.:	*B1192238*

An In-Depth Technical Guide to **Azido-PEG9-Alcohol**

Introduction

Azido-PEG9-alcohol is a heterobifunctional linker molecule widely utilized by researchers, chemists, and drug development professionals in the field conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).[1][4]

Structure and Physicochemical Properties

The core structure of **Azido-PEG9-Alcohol** consists of a linear 29-atom chain, providing a flexible and hydrophilic spacer.

```
graph Structure {
  layout=neato;
  node [shape=none, fontname="Arial", fontsize=12, fontcolor="#202124"];
  edge [fontname="Arial", fontsize=10];


// Nodes for atoms
N1 [label="N", pos="0,0.5!"];
N2 [label="N", pos="0.7,0.5!"];
N3 [label="N", pos="1.4,0.5!"];
C1 [label="C", pos="2.4,0!"];
C2 [label="C", pos="3.4,0.5!"];
O1 [label="O", pos="4.4,0!"];
C3 [label="C", pos="5.4,0.5!"];
C4 [label="C", pos="6.4,0!"];
O2 [label="O", pos="7.4,0.5!"];
C5 [label="C", pos="8.4,0!"];
C6 [label="C", pos="9.4,0.5!"];
O3 [label="O", pos="10.4,0!"];
C7 [label="C", pos="11.4,0.5!"];
C8 [label="C", pos="12.4,0!"];
O4 [label="O", pos="13.4,0.5!"];
C9 [label="C", pos="14.4,0!"];
C10 [label="C", pos="15.4,0.5!"];
O5 [label="O", pos="16.4,0!"];
C11 [label="C", pos="17.4,0.5!"];
C12 [label="C", pos="18.4,0!"];
O6 [label="O", pos="19.4,0.5!"];
C13 [label="C", pos="20.4,0!"];
```

© 2026 BenchChem. All rights reserved.

```
C14 [label="C", pos="21.4,0.5!"];
O7 [label="O", pos="22.4,0!"];
C15 [label="C", pos="23.4,0.5!"];
C16 [label="C", pos="24.4,0!"];
O8 [label="O", pos="25.4,0.5!"];
C17 [label="C", pos="26.4,0!"];
C18 [label="C", pos="27.4,0.5!"];
O9 [label="O", pos="28.4,0!"];
H1 [label="H", pos="29.1,0!"];


// Bonds
N1 -- N2 [label=""];
N2 -- N3 [label=""];
N3 -- C1 [label=""];
C1 -- C2 [label=""];
C2 -- O1 [label=""];
O1 -- C3 [label=""];
C3 -- C4 [label=""];
C4 -- O2 [label=""];
O2 -- C5 [label=""];
C5 -- C6 [label=""];
C6 -- O3 [label=""];
O3 -- C7 [label=""];
C7 -- C8 [label=""];
C8 -- O4 [label=""];
O4 -- C9 [label=""];
C9 -- C10 [label=""];
C10 -- O5 [label=""];
O5 -- C11 [label=""];
C11 -- C12 [label=""];
C12 -- O6 [label=""];
O6 -- C13 [label=""];
C13 -- C14 [label=""];
C14 -- O7 [label=""];
O7 -- C15 [label=""];
C15 -- C16 [label=""];
C16 -- O8 [label=""];
O8 -- C17 [label=""];
C17 -- C18 [label=""];
C18 -- O9 [label=""];
O9 -- H1 [label=""];


// Add explicit H atoms for clarity on terminals
H_C1_1 [label="H", pos="2.1,-0.7!"];
H_C1_2 [label="H", pos="2.7,-0.7!"];
C1 -- H_C1_1;
C1 -- H_C1_2;
H_C18_1 [label="H", pos="27.1,1.2!"];
H_C18_2 [label="H", pos="27.7,1.2!"];
```

© 2026 BenchChem. All rights reserved.

```
C18 -- H_C18_1;
C18 -- H_C18_2;
}
```

Click Chemistry Reactions

The azide (N3) group is the key functional moiety for click chemistry. [5]It readily participates in cycloadd
[7][8]
Two primary types of azide-alkyne cycloaddition are employed:

- Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (CuAAC): This is the most common form of click chemistry. It
[9][7]2. Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC): This is a copper-free click reaction that util
[12]

Experimental Protocols

The following sections provide generalized methodologies for the key reactions involving **Azido-PEG9-Alcohol**. I

General Protocol for Copper(I)-Catalyzed Azide-Alkyne Cycloaddition (C

This protocol describes the conjugation of **Azido-PEG9-Alcohol** to an alkyne-containing molecule.

Materials:

- **Azido-PEG9-Alcohol**

- Alkyne-functionalized molecule of interest
- Copper(II) sulfate ($CuSO_4$)
- Sodium ascorbate
- Solvent (e.g., water, t-butanol, DMSO, DMF)

Procedure:

- Dissolve the alkyne-containing molecule (1 equivalent) and **Azido-PEG9-Alcohol** (1.1 to 1.5 equivalents) in th
- Prepare fresh stock solutions of copper(II) sulfate (e.g., 100 mM in water) and sodium ascorbate (e.g., 1 M
- Add sodium ascorbate (0.5 to 1 equivalent) to the reaction mixture. This reduces the Cu(II) to the active Cu
- Add copper(II) sulfate (0.1 to 0.2 equivalents) to initiate the reaction.

© 2026 BenchChem. All rights reserved.

- Stir the reaction mixture at room temperature. Monitor the reaction progress using an appropriate analytical

- Upon completion, the product can be purified. If the product precipitates, it may be isolated by simple filt

General Protocol for Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC

This protocol is for the copper-free conjugation of **Azido-PEG9-Alcohol** to a molecule functionalized with a st

Materials:

- **Azido-PEG9-Alcohol**

- Strained alkyne (e.g., DBCO-functionalized molecule)
- Biocompatible solvent (e.g., PBS, DMSO)

Procedure:

- Dissolve the strained alkyne-containing molecule (1 equivalent) in the chosen solvent.
- Dissolve **Azido-PEG9-Alcohol** (1.1 to 2 equivalents) in the same solvent.
- Mix the two solutions.
- Allow the reaction to proceed at room temperature. The reaction time can vary from 1 to 12 hours, depending
- Monitor the reaction progress by an appropriate analytical method (e.g., LC-MS, HPLC).
-

© 2026 BenchChem. All rights reserved.

Purify the final conjugate using methods suitable for the molecule of interest, such as dialysis, size exclu

Conclusion

Azido-PEG9-Alcohol is a highly valuable and versatile chemical tool for researchers in chemistry, biology, an

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Azido-PEG9-alcohol Datasheet DC Chemicals [dcchemicals.com]
- 2. Azido-PEG9-alcohol, CAS 1984776-37-5 | AxisPharm [axispharm.com]
- 3. Azido-PEG9-alcohol, 1984776-37-5 | BroadPharm [broadpharm.com]
- 4. Azido-PEG9-alcohol [myskinrecipes.com]
- 5. PEG Azide, Azide linker, Click Chemistry tools | BroadPharm [broadpharm.com]
- 6. Azide PEG, Azide linker for Click Chemistry Reactions | AxisPharm [axispharm.com]
- 7. Click Chemistry [organic-chemistry.org]
- 8. precisepeg.com [precisepeg.com]
- 9. medchemexpress.com [medchemexpress.com]

© 2026 BenchChem. All rights reserved.

- 10. Azido-PEG9-alcohol - Immunomart [immunomart.com]
- 11. apexbt.com [apexbt.com]
- 12. Click Chemistry Reagents/Tools, Azide, Alkyne, DBCO, BCN PEG - Biochempeg [biochempeg.com]
- To cite this document: BenchChem. [Azido-PEG9-Alcohol structure and properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.b

---

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

© 2026 BenchChem. All rights reserved.